

how to prepare gp120-IN-1 stock solutions

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Compound of Interest		
Compound Name:	gp120-IN-1	
Cat. No.:	B2769037	Get Quote

Technical Support Center: gp120-IN-1

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of **gp120-IN-1** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **gp120-IN-1**?

A1: **gp120-IN-1** is a potent inhibitor of HIV-1 gp120, a glycoprotein essential for the virus's entry into host cells. It functions by targeting the Phe43 cavity of gp120, thereby disrupting the interaction between the virus and the cellular CD4 receptor.

Q2: What is the molecular weight of gp120-IN-1?

A2: The molecular weight of **gp120-IN-1** is 322.38 g/mol.

Q3: How should I store the solid compound and its stock solutions?

A3: Proper storage is crucial for maintaining the stability and activity of **gp120-IN-1**. Please refer to the table below for recommended storage conditions.[1]

Experimental Protocols Preparation of gp120-IN-1 Stock Solutions



This protocol outlines the steps for preparing a stock solution of **gp120-IN-1**. The most common solvent for this compound is Dimethyl Sulfoxide (DMSO).

Materials:

- gp120-IN-1 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Centrifuge

Procedure:

- Pre-handling: Before opening the vial, centrifuge it briefly to ensure that all the powder is collected at the bottom.
- Solvent Selection: Based on available data, DMSO is the recommended solvent for preparing stock solutions of gp120-IN-1.[2][3]
- Calculating the required amount of solvent: To prepare a stock solution of a specific concentration, use the following formula:

Volume of Solvent (μ L) = (Mass of Compound (mg) / (Molecular Weight (g/mol) × Desired Concentration (mM))) × 1,000,000

Example: To prepare 1 mL of a 10 mM stock solution from 1 mg of **gp120-IN-1**: Volume of DMSO (μ L) = (0.001 g / (322.38 g/mol × 0.010 mol/L)) × 1,000,000 = 310.2 μ L

Dissolution: Add the calculated volume of DMSO to the vial containing the gp120-IN-1 powder.



- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming in a
 water bath (25-30°C) may aid in dissolution if necessary.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles. Store the aliquots at -20°C or -80°C as recommended in the table below.[1]

Data Presentation: Storage and Stability of gp120-IN-1

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	Up to 3 years
In Solvent (-20°C)	-20°C	Up to 1 month
In Solvent (-80°C)	-80°C	Up to 6 months

Troubleshooting Guide

Q: I am having difficulty dissolving the **gp120-IN-1** powder.

A:

- Ensure Proper Mixing: Vortex the solution thoroughly.
- Gentle Warming: Briefly warm the solution in a water bath at a temperature not exceeding 37°C.
- Sonication: A brief period in an ultrasonic bath can also help to break up any clumps and facilitate dissolution.
- Solvent Quality: Ensure that you are using anhydrous (water-free) DMSO, as water can decrease the solubility of many organic compounds.

Q: My **gp120-IN-1** stock solution has precipitated after storage or upon dilution.

A:

 Re-dissolving Precipitate: Before use, warm the stock solution to room temperature and vortex to ensure any precipitate is redissolved.



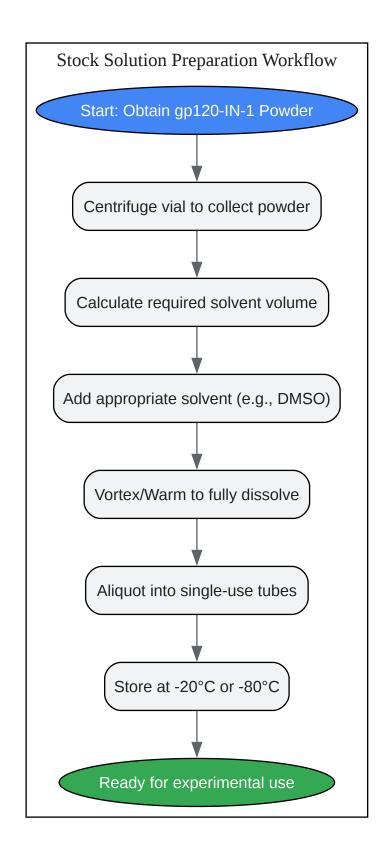




- Stepwise Dilution: When preparing working solutions for cell-based assays, it is recommended to perform a stepwise dilution to prevent the compound from precipitating out of the solution due to a rapid change in solvent polarity.[2]
- Check Final DMSO Concentration: For in vitro experiments, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid cytotoxicity.[2]
 For in vivo experiments, the recommended final DMSO concentration is generally 2% or lower.[3]
- Use of Co-solvents (for in vivo studies): If precipitation occurs upon dilution in aqueous buffers for animal experiments, consider using a co-solvent such as PEG400, Tween 80, or sodium carboxymethylcellulose (CMC-Na) to improve solubility.[2]

Visualizations

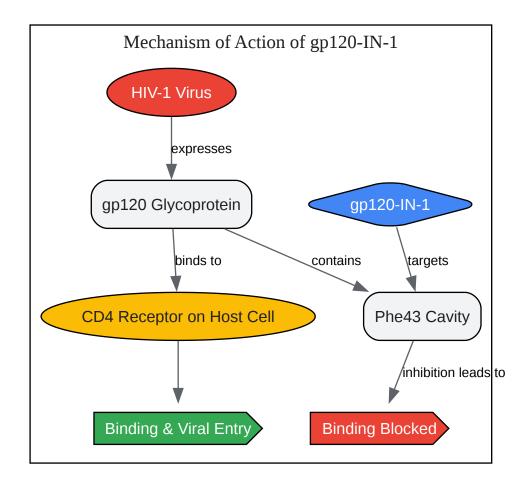




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Caption: Workflow for preparing **gp120-IN-1** stock solutions.





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Caption: Inhibition of HIV-1 entry by gp120-IN-1.

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